

Core Physical Properties of 4-Tert-butylheptane

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Compound of Interest

Compound Name: 4-Tert-butylheptane

CAS No.: 60302-21-8

Cat. No.: B14622088

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4-tert-butylheptane is a branched alkane with the chemical formula $C_{11}H_{24}$. Its structure consists of a seven-carbon heptane chain with a tert-butyl group attached to the fourth carbon atom.

Quantitative Data Summary

The key physical properties of **4-tert-butylheptane** are summarized in the table below for easy reference and comparison.

Physical Property	Value
Molecular Formula	C11H24
Molecular Weight	156.31 g/mol [1]
Boiling Point	174-178 °C[2][3][4]
Melting Point	-57.06 °C (estimated)[2][4]
Density	0.753 - 0.755 g/cm ³ [2][3][4]
Refractive Index	1.4217 - 1.424[2][3][4]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents.

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of liquid hydrocarbons like **4-tert-butylheptane**.

Boiling Point Determination using the Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of a liquid sample. [5]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (Durham tube)
- Rubber band or wire for attachment

- Heating source (Bunsen burner or heating mantle)
- High-boiling mineral oil

Procedure:

- A few drops of the **4-tert-butylheptane** sample are placed into the small test tube.
- A capillary tube, sealed at the upper end, is placed open-end down into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in a Thiele tube containing mineral oil, ensuring the side arm is properly positioned for heating.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[5]
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Determination

The density of a liquid hydrocarbon can be determined using a pycnometer (specific gravity bottle) or a hydrometer.[6]

Using a Pycnometer:

- The empty pycnometer is cleaned, dried, and weighed accurately.

- The pycnometer is filled with distilled water and weighed again to determine the mass of the water. The temperature of the water is recorded.
- The pycnometer is emptied, dried, and then filled with **4-tert-butylheptane**. It is weighed to find the mass of the sample.
- The density is calculated using the formula: Density of sample = (Mass of sample / Mass of water) * Density of water at the recorded temperature.

Using a Hydrometer:

- The **4-tert-butylheptane** sample is poured into a graduated cylinder of appropriate size.
- A hydrometer is gently lowered into the liquid until it floats freely.
- The density is read directly from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem.

Refractive Index Determination using an Abbe Refractometer

The refractive index is a measure of how much light bends when it passes from air into the sample and is a useful property for identifying liquid compounds.^{[7][8]}

Apparatus:

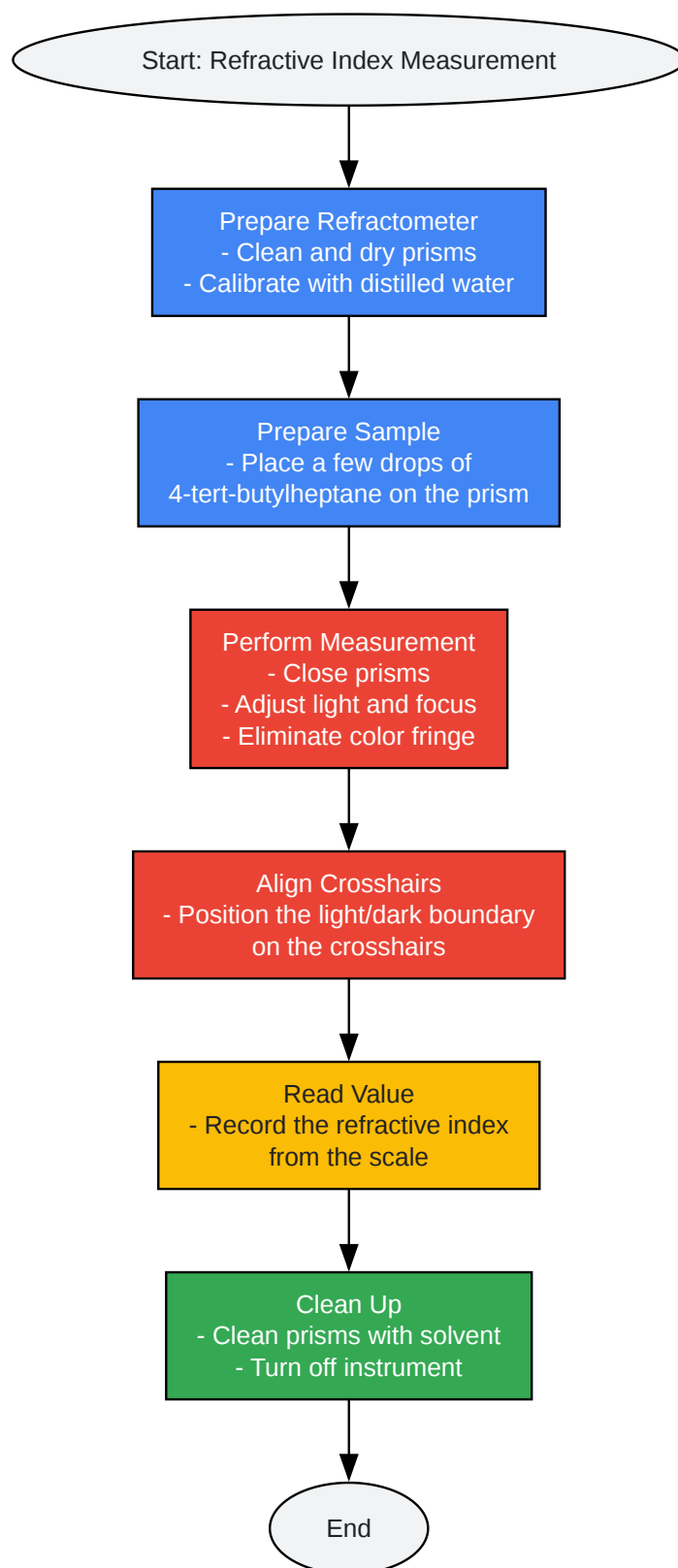
- Abbe Refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and dried with lens paper.[9]
- A few drops of the **4-tert-butylheptane** sample are placed on the surface of the lower prism using a dropper.[9]
- The prisms are closed and locked.
- Water from a constant temperature bath (typically set at 20°C) is circulated through the jackets of the prisms to maintain a constant temperature.[8]
- The light source is adjusted to illuminate the prisms.
- While looking through the eyepiece, the coarse adjustment knob is turned until the field of view shows a light and a dark region.
- The fine adjustment knob is used to bring the dividing line between the light and dark regions into sharp focus.
- If a color fringe is observed, the chromaticity adjustment is used to eliminate it, resulting in a sharp, black-and-white dividing line.
- The adjustment knob is turned to align the dividing line with the crosshairs in the eyepiece.
- The refractive index value is read from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the refractive index of **4-tert-butylheptane** using an Abbe refractometer.



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Caption: Workflow for Refractive Index Determination.

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References

- 1. 4-tert-Butylheptane | C₁₁H₂₄ | CID 14123358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-tert-butylheptane [chemicalbook.com]
- 3. 4-tert-butylheptane [stenutz.eu]
- 4. 4-tert-butylheptane [m.chemicalbook.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Petroleum lab experiment 01 - density and sp. gr. - by-syj | PDF [slideshare.net]
- 7. faculty.weber.edu [faculty.weber.edu]
- 8. athabascau.ca [athabascau.ca]
- 9. davjalandhar.com [davjalandhar.com]
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